

# Purifying Gibberellins: A Detailed Guide to Solid-Phase Extraction from Plant Tissues

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## Compound of Interest

Compound Name: *Gibberellic acid*

Cat. No.: *B1671473*

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This application note provides a comprehensive overview and detailed protocols for the purification of gibberellins (GAs) from complex plant extracts using solid-phase extraction (SPE). Gibberellins, a class of diterpenoid phytohormones, play a crucial role in various plant developmental processes, including seed germination, stem elongation, and flower development. Their low abundance in plant tissues necessitates efficient purification methods to enable accurate quantification and downstream analysis. Solid-phase extraction has emerged as a robust and widely used technique for this purpose, offering high recovery and sample cleanup.

## Data Presentation: Performance of SPE Sorbents

The selection of the appropriate SPE sorbent is critical for achieving optimal recovery and purity of gibberellins. The following tables summarize quantitative data on the performance of commonly used SPE cartridges and analytical methods.

Table 1: Recovery Rates of Gibberellins Using Different SPE Cartridges

SPE Sorbent	Plant Matrix	Gibberellin(s) Analyzed	Average Recovery (%)	Reference
C18	Arabidopsis thaliana	GA1, GA3, GA4	54.7 - 102.6	[1]
C18	Wheat	GA3	95.5 - 102.4	
Oasis MAX	Coconut Water	GA1, GA3	Not specified	[2]
Oasis HLB	Tomato Paste	GA3, GA4, GA7	91.1 - 103.8 (with internal standard)	[3]
C18	Tomato Paste	GA3, GA4, GA7	42.6 - 75.0 (external standard)	[3]

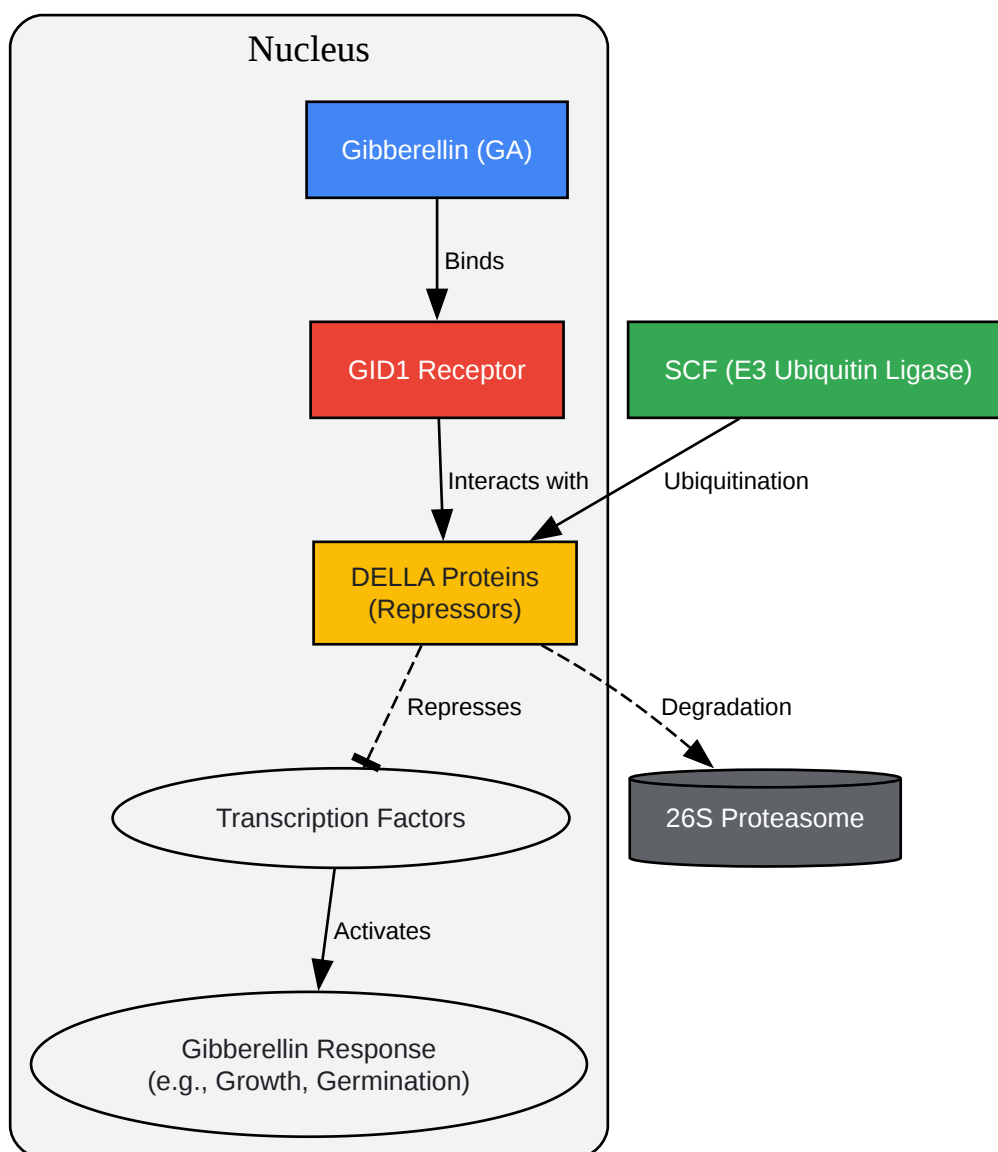
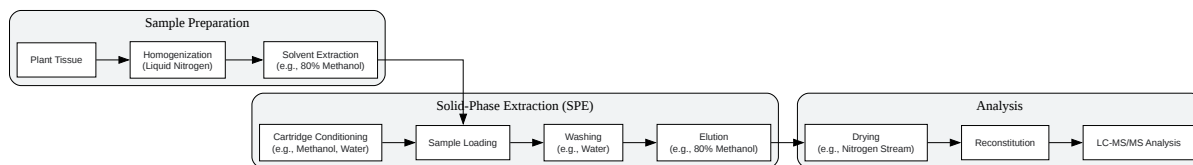
Table 2: Performance Characteristics of LC-MS/MS for Gibberellin Quantification Post-SPE

Parameter	Typical Performance	Gibberellin(s)	Reference
Linearity ( $r^2$ )	> 0.98	GA1, GA3, GA4	[1]
Limit of Detection (LOD)	1.1 - 4.1 ng/g	GA1, GA3, GA4	[1]
Limit of Quantitation (LOQ)	0.07 - 2.45 pg	11 GAs	[4]
Relative Standard Deviation (RSD)	3.2% - 13.9%	GA1, GA3, GA4, and others	[1][4]

## Experimental Workflow and Signaling Pathway

### Experimental Workflow for Gibberellin Purification

The following diagram illustrates the general workflow for the solid-phase extraction of gibberellins from plant extracts.



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## References

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